

An In-depth Technical Guide to 2-(1-Methylcyclobutyl)acetaldehyde

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Compound of Interest

Compound Name: 2-(1-Methylcyclobutyl)acetaldehyde

Cat. No.: B12339048

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Abstract

This technical guide provides a comprehensive overview of **2-(1-methylcyclobutyl)acetaldehyde**, a niche aldehyde with potential applications in organic synthesis and drug discovery. Due to the limited publicly available information on its specific discovery and history, this document focuses on its chemical properties, a proposed synthetic route based on established chemical principles, and the broader context of cyclobutane-containing molecules in medicinal chemistry. All quantitative data is presented in structured tables, and detailed hypothetical experimental protocols are provided. Diagrams illustrating the proposed synthetic pathway and experimental workflow are included.

Introduction

2-(1-Methylcyclobutyl)acetaldehyde is an organic compound featuring a cyclobutane ring substituted with a methyl group and an acetaldehyde moiety. The cyclobutane motif is of growing interest in medicinal chemistry.^{[1][2][3]} The strained four-membered ring imparts unique conformational properties and can serve as a bioisosteric replacement for other groups,

potentially influencing the metabolic stability and pharmacokinetic profile of a drug candidate.^[1]^[2] While the specific history of **2-(1-methylcyclobutyl)acetaldehyde** is not well-documented in scientific literature, its structural components suggest potential utility as a building block in the synthesis of more complex molecules.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-(1-methylcyclobutyl)acetaldehyde** is provided in Table 1. This data is compiled from available chemical databases.

Table 1: Chemical and Physical Properties of **2-(1-Methylcyclobutyl)acetaldehyde**

Property	Value	Source
CAS Number	1849285-72-8	^[4] ^[5]
Molecular Formula	C ₇ H ₁₂ O	^[4] ^[5]
Molecular Weight	112.17 g/mol	^[6]
IUPAC Name	2-(1-methylcyclobutyl)acetaldehyde	^[4]
SMILES	<chem>C[C@]1(CCC1)CC=O</chem>	^[6]

Proposed Synthesis

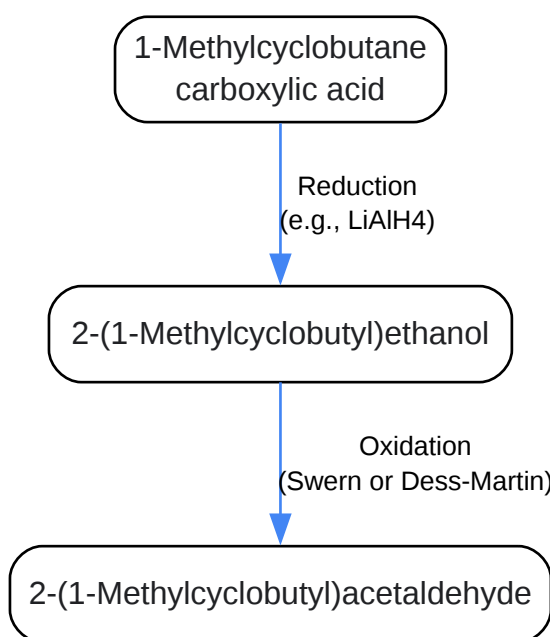
A specific, peer-reviewed synthesis of **2-(1-methylcyclobutyl)acetaldehyde** is not readily available in the scientific literature. However, a plausible and efficient synthetic route can be proposed based on the oxidation of the corresponding primary alcohol, 2-(1-methylcyclobutyl)ethanol. This precursor is documented in chemical databases, making this a logical synthetic approach.^[7]

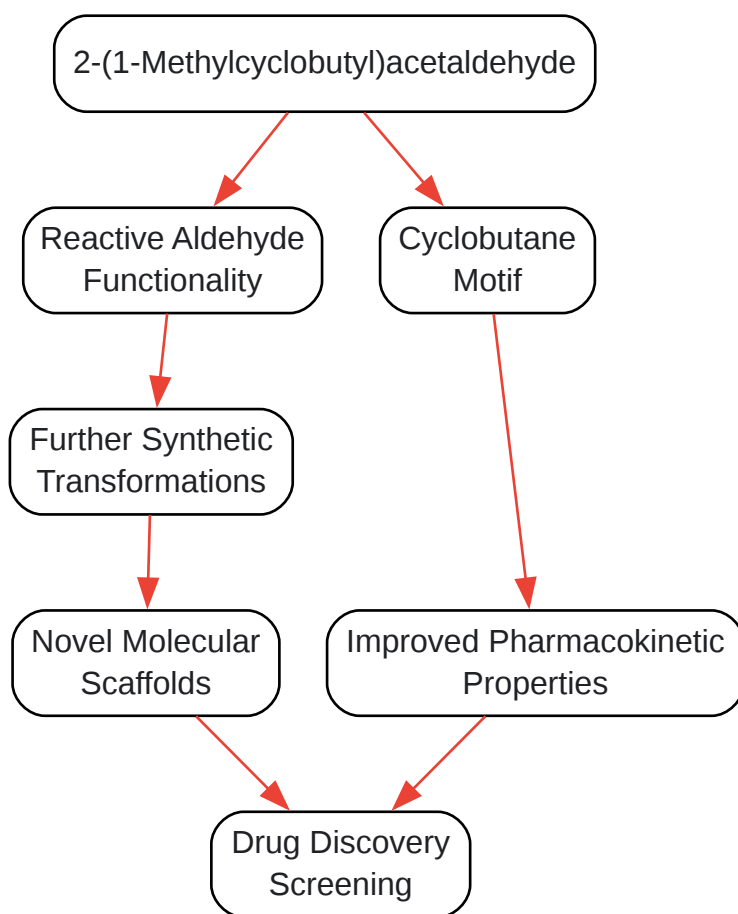
Two common and mild oxidation methods suitable for this transformation are the Swern oxidation and the Dess-Martin periodinane (DMP) oxidation.^[8]^[9]^[10]^[11]^[12]^[13]^[14]^[15]^[16] Both methods are known for their high yields and tolerance of various functional groups,

making them ideal for the preparation of aldehydes from primary alcohols without over-oxidation to carboxylic acids.

Proposed Synthetic Pathway

The proposed two-step synthesis starts from a suitable precursor to generate 2-(1-methylcyclobutyl)ethanol, which is then oxidized to the target aldehyde. A general overview of this pathway is presented below.





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